

Foundational Properties of D-Panthenol in Solution: An In-depth Technical Guide

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Compound of Interest

Compound Name: *D-Panthenol*

Cat. No.: *B3152876*

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Introduction

D-Panthenol, the biologically active alcohol analog of pantothenic acid (Vitamin B5), is a cornerstone ingredient in a multitude of pharmaceutical and cosmetic formulations.[1][2] Its widespread use is attributed to its excellent moisturizing, wound healing, and anti-inflammatory properties.[3] Upon topical application or administration, **D-Panthenol** readily penetrates the skin and is oxidized to D-pantothenic acid, an essential precursor for the biosynthesis of Coenzyme A (CoA).[2] CoA is a critical cofactor in numerous metabolic pathways vital for cellular energy production, lipid synthesis, and protein metabolism, which are fundamental for skin barrier function and repair.

This technical guide provides a comprehensive overview of the core foundational properties of **D-Panthenol** in solution, with a focus on quantitative data, detailed experimental methodologies, and the underlying mechanisms of action relevant to formulation development and scientific research.

Physicochemical and Solubility Properties

D-Panthenol is a clear, colorless to slightly yellow, highly viscous, and hygroscopic liquid at room temperature.[4][5] Its physicochemical characteristics are pivotal for its formulation and delivery.

General Physicochemical Properties

A summary of the key physicochemical properties of **D-Panthenol** is presented in Table 1.

Table 1: General Physicochemical Properties of **D-Panthenol**

Property	Value	Reference(s)
Chemical Formula	C ₉ H ₁₉ NO ₄	[6]
Molecular Weight	205.25 g/mol	[5][6]
Appearance	Colorless, clear, highly viscous, hygroscopic liquid	[5]
Density	1.20 g/mL at 20 °C	[6]
Refractive Index (n _{20/D})	1.495 - 1.502	
Specific Optical Rotation ([α] _{20/D})	+29.0° to +31.5°	[7]
Boiling Point	118-120 °C at 0.02 mmHg	[8]

Solubility Profile

D-Panthenol's solubility is a critical factor in formulation design. It is a polar molecule, exhibiting high solubility in polar solvents and poor solubility in non-polar media.

Table 2: Solubility of **D-Panthenol** in Various Solvents

Solvent	Qualitative Solubility	Quantitative Solubility	Reference(s)
Water	Readily miscible / Freely soluble	> 509 g/L (22 °C)	[1][5]
Ethanol	Readily miscible / Freely soluble	-	[1][5]
Methanol	Readily miscible / Freely soluble	-	[1][5]
Propylene Glycol	Readily miscible / Freely soluble	-	[1][5]
Glycerin	Slightly soluble	-	[5][8]
Diethyl Ether	Moderately soluble	-	[4][8]
Chloroform	Soluble (1:100)	-	[4][8]
Fats and Oils	Insoluble	-	[1][4]

Stability in Solution

The stability of **D-Panthenol** is paramount for ensuring the efficacy and shelf-life of formulations. Its degradation is primarily influenced by pH and temperature.

Influence of pH

D-Panthenol is most stable in aqueous solutions with a pH range of 4 to 6.[5][9] In more acidic or alkaline conditions, it is susceptible to hydrolytic cleavage of its amide bond, yielding pantoic acid and 3-aminopropanol.[9][10]

Influence of Temperature

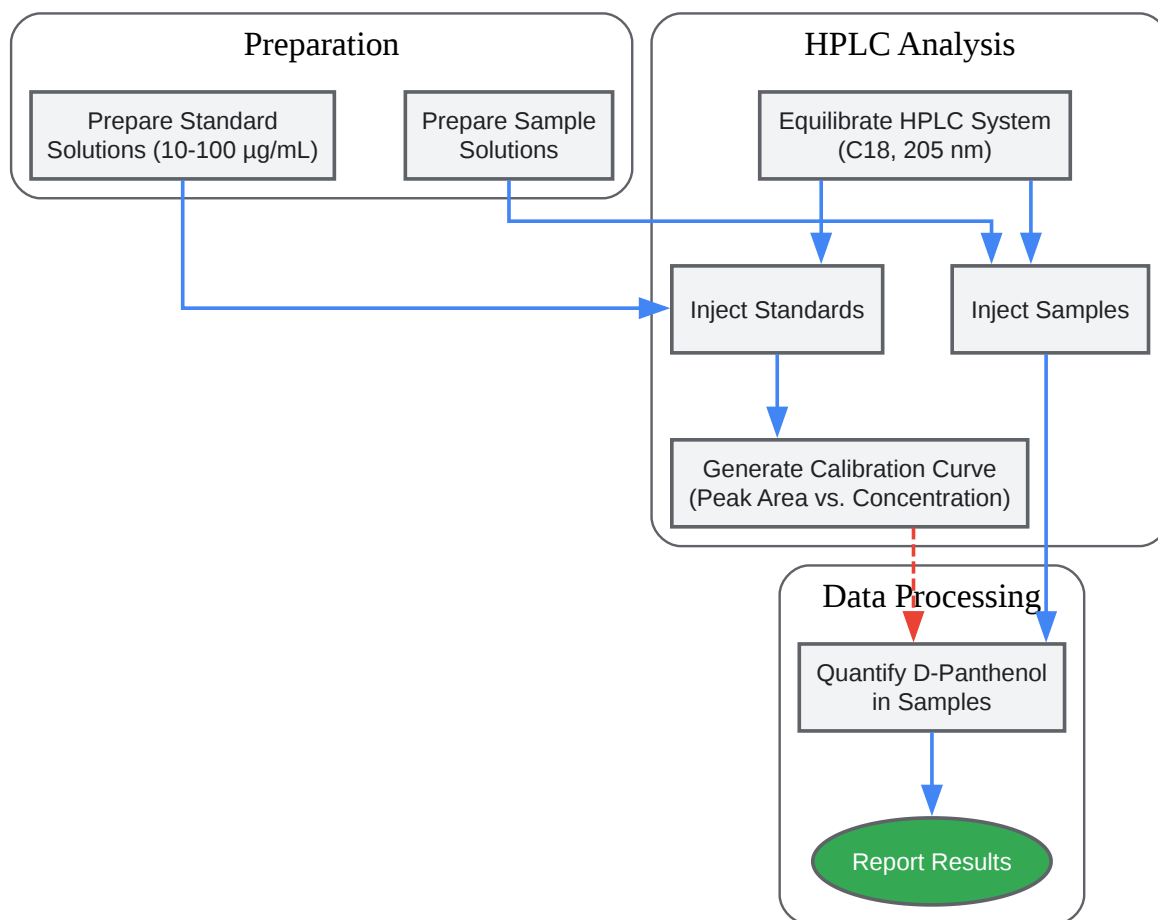
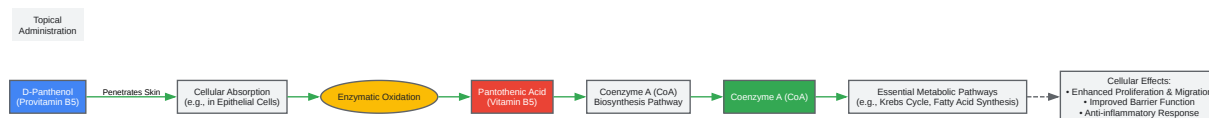
Exposure to temperatures exceeding 70-75°C can cause racemization, the conversion of the biologically active **D-panthenol** to a mixture of D- and L-isomers.[4][9][10] Since only the D-enantiomer is biologically active, racemization leads to a reduction in the formulation's physiological efficacy.[1] For short periods, **D-Panthenol** may be heated to 40°C to improve its flowability.[4]

Table 3: Stability Profile of **D-Panthenol** in Aqueous Solution

Condition	Effect	Recommended Handling	Reference(s)
Optimal pH Range	High stability	Maintain pH between 4 and 6.	[5] [9]
Acidic Conditions (pH < 4)	Hydrolytic cleavage	Avoid prolonged exposure.	[9] [10]
Alkaline Conditions (pH > 7)	Hydrolytic cleavage	Avoid prolonged exposure.	[9] [10]
Elevated Temperature (> 70-75°C)	Racemization and potential cleavage	Avoid high temperatures. Add to formulations during the cooling phase (< 40°C).	[4] [9] [10]
Low Temperature	May cause crystallization	Can be liquefied by heating at 65°C for several hours.	[9]
Air and Light	Fairly stable	Store in sealed containers protected from light.	[4]

Biological Mechanism of Action

The therapeutic effects of **D-Panthenol** are mediated through its conversion to pantothenic acid and subsequent integration into a fundamental metabolic pathway.



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